

N-Acyl Glycines at GPR132: A Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name: *Palmitoylglycine*

Cat. No.: *B051302*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the performance of various N-acyl glycines as agonists for the G-protein coupled receptor 132 (GPR132). The information presented is supported by experimental data to elucidate the structure-activity relationships (SAR) of this class of signaling lipids.

N-acyl glycines have emerged as a class of endogenous lipid messengers that activate GPR132, a receptor implicated in immunological responses and other physiological processes. Understanding the relationship between the chemical structure of these molecules and their activity at GPR132 is crucial for the development of novel therapeutics targeting this receptor.

Comparative Efficacy of N-Acyl Glycines at GPR132

The potency of N-acyl glycines in activating GPR132 is primarily determined by the length and degree of saturation of their acyl chain. The following tables summarize the quantitative data from β -arrestin recruitment assays, a common method for measuring GPCR activation.

Table 1: Potency of N-Acyl Glycines in Human GPR132 β -Arrestin Recruitment Assay^[1]

Compound	Acyl Chain	pEC50 (mean \pm SEM)	Emax (% of control \pm SEM)
N-Linoleoylglycine (NLGly)	C18:2	5.5 \pm 0.2	39 \pm 4
N-Oleoylglycine (NOGly)	C18:1	Similar to NLGly	Not reported
N-Palmitoylglycine (NPGly)	C16:0	Less active than NLGly	Not reported
N-Stearoylglycine (NSGly)	C18:0	Less active than NLGly	Not reported

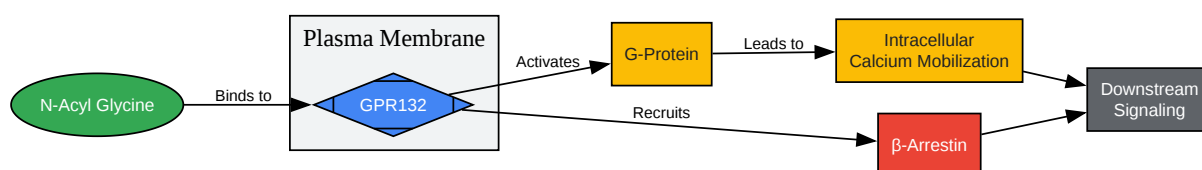
Table 2: Rank Order of Potency for GPR132 Agonists[1][2][3][4]

Rank	Compound	Class
1	N-Palmitoylglycine	N-Acyl Glycine
2	9-hydroxyoctadecadienoic acid (9-HODE)	Oxidized Fatty Acid
3	N-Linoleoylglycine	N-Acyl Glycine
4	Linoleamide	Fatty Acid Amide
5	N-Oleoylglycine	N-Acyl Glycine
6	N-Stearoylglycine	N-Acyl Glycine
7	N-Arachidonoylglycine	N-Acyl Glycine
8	N-Docosahexaenoylglycine	N-Acyl Glycine

The data indicates that a saturated C16 acyl chain (**N-palmitoylglycine**) confers the highest potency among the tested N-acyl glycines. As the chain length and degree of unsaturation increase, the potency generally decreases.

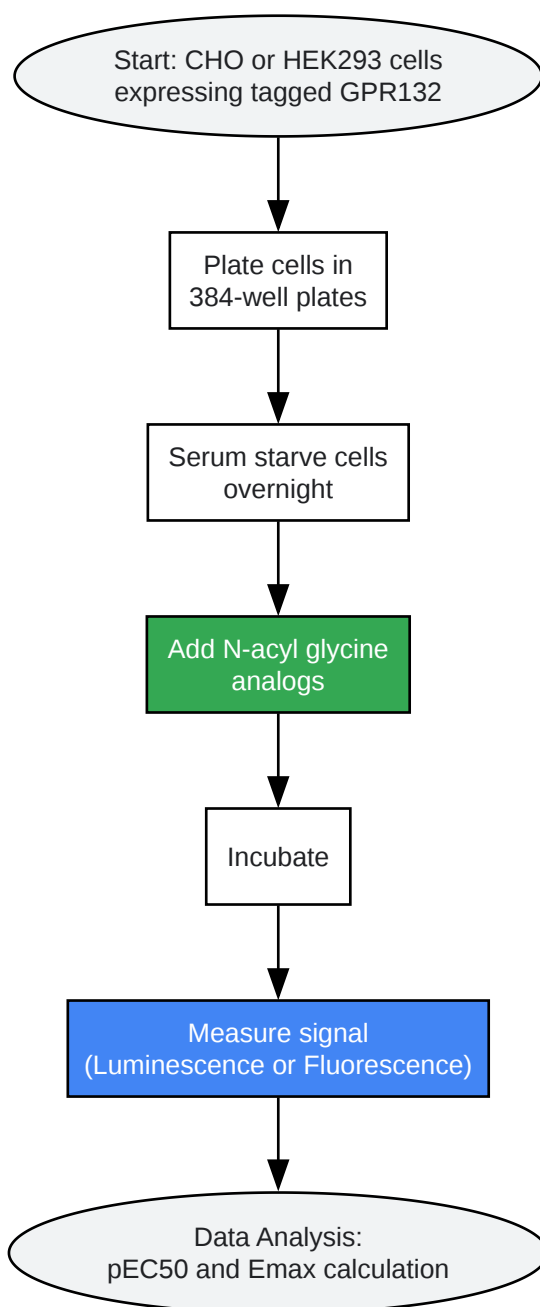
GPR132 Signaling and Experimental Workflow

Activation of GPR132 by N-acyl glycines initiates a cascade of intracellular events. The primary signaling pathways involve the recruitment of β -arrestin and the mobilization of intracellular calcium. The following diagrams illustrate the signaling pathway and a typical experimental workflow for assessing agonist activity.



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Caption: GPR132 signaling pathway activated by N-acyl glycines.



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